

valdecoxib skin reaction risk Stevens-Johnson syndrome

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Compound Focus: Valdecoxib

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Comparative Risk of SJS/TEN Among NSAIDs

The table below summarizes key quantitative findings from pharmacovigilance studies on the association between various NSAIDs and SJS/Toxic Epidermal Necrolysis (TEN).

Drug Name	Class	Reporting Rate (Cases per Million Person-Years)	Percentage of Total SJS/TEN Reports	Key Comparative Findings
Valdecoxib [1] [2]	Selective COX-2 (Coxib) / Sulfonamide	49 (in first 2 years)	10.71% (of its total AE reports)	Highest risk; rate ~8x celecoxib & ~25x background [1]
Celecoxib [1] [3]	Selective COX-2 (Coxib) / Sulfonamide	6 (in first 2 years)	Information missing	Lower SJS association vs. other NSAIDs in FAERS analysis [3] [4]
Rofecoxib [1]	Selective COX-2 (Coxib) / Non-Sulfonamide	3 (in first 2 years)	Information missing	Information missing

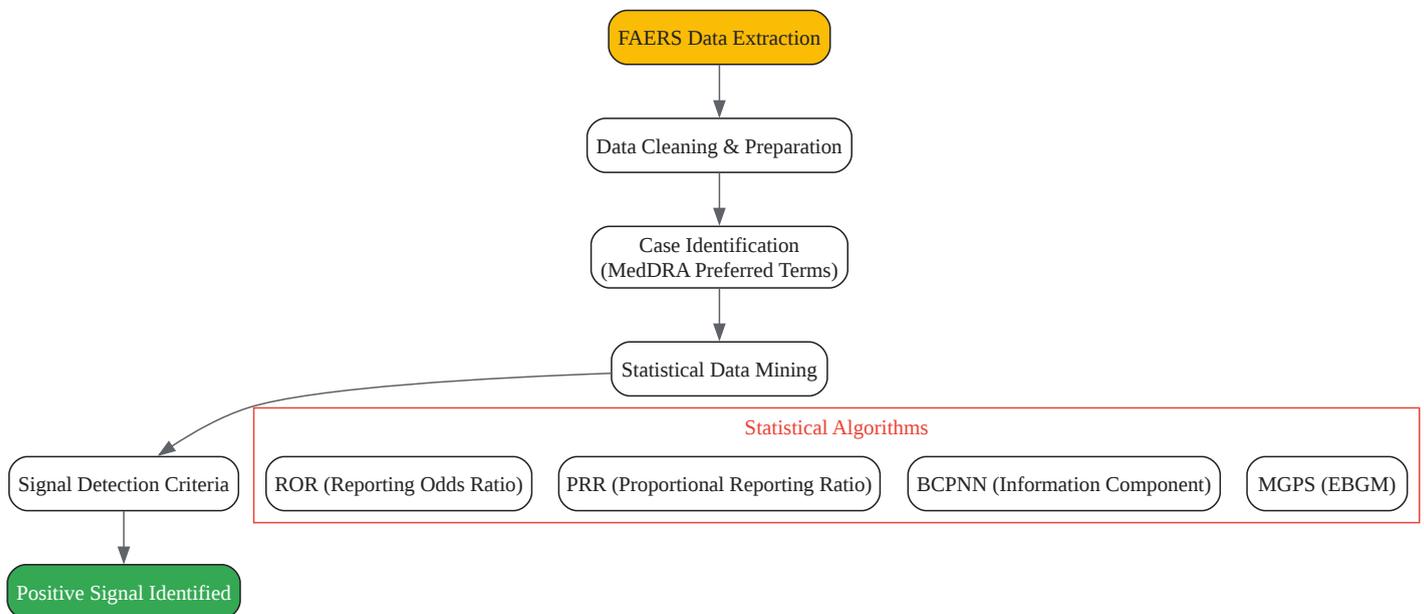
Drug Name	Class	Reporting Rate (Cases per Million Person-Years)	Percentage of Total SJS/TEN Reports	Key Comparative Findings
Ibuprofen [3] [4]	Non-selective / Propionic Acid	Information missing	4.13% (of its total AE reports) [2]	Strongest statistical signal (highest ROR) but lower fatality rate (6.87%) [3] [4]
Diclofenac [3] [4]	Non-selective / Acetic Acid	Information missing	Information missing	Highest fatality rate (25.00%) among the 5 profiled NSAIDs [3] [4]
Acetaminophen [3] [2]	Non-selective / Aniline	Information missing	4.97% (of its total AE reports) [2]	Information missing
Background Incidence [1]	N/A	~1.9	N/A	Baseline population incidence for reference

Key Clinical and Mechanistic Insights

- **Distinct Reaction Pattern for Valdecoxib:** A registry study in Germany concluded that the severe skin reactions induced by **valdecoxib** are clinically and histopathologically distinct from classical SJS/TEN. The reactions were characterized by **extensive erythematous, target-like skin eruptions, facial edema, and dyspnea**, suggesting a different disease entity [5].
- **The Sulfonamide Link:** Research indicates that the chemical structure may significantly influence risk. The **sulfonamide group** in **valdecoxib** and celecoxib is thought to be a key reason for their higher reporting rates of SJS/TEN compared to non-sulfonamide COX-2 inhibitors like rofecoxib [1].
- **Outcome Variations:** While some NSAIDs like ibuprofen may trigger more reported SJS events, others carry a higher risk of death. Diclofenac-associated SJS cases were linked to the **highest fatality rate (25%)**, whereas ibuprofen-associated cases had a much lower fatality rate (6.87%) despite a high number of reports [3] [4].

Pharmacovigilance Methodology for SJS/TEN Signal Detection

The data in the comparison table primarily comes from retrospective analyses of the FDA Adverse Event Reporting System (FAERS). The following workflow outlines the standard process for identifying drug-adverse event signals.



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Core Methodological Steps:

- **Data Source:** Analyses use the **FDA Adverse Event Reporting System (FAERS)**, a publicly available spontaneous reporting database containing millions of records from healthcare

professionals and consumers [3].

- **Case Identification:** SJS/TEN cases are identified using specific **MedDRA (Medical Dictionary for Regulatory Activities) Preferred Terms**, such as "Stevens-Johnson syndrome" and "Toxic epidermal necrolysis" [3].
- **Statistical Data Mining:** Researchers apply multiple disproportionality analysis algorithms to quantify the strength of the association between a drug and SJS/TEN [3] [4]. Meeting the threshold for any one of these algorithms is considered a positive signal.

Conclusion for Professionals

In summary, for researchers and drug development professionals, the key takeaways are:

- **Valdecoxib presents a uniquely high risk** for SJS/TEN among NSAIDs, a concern significant enough to contribute to its market withdrawal.
- The **sulfonamide structure** appears to be a critical risk factor, warranting careful scrutiny during the development of new drugs containing this moiety.
- **Not all SJS risks are equal;** the clinical presentation (as with **valdecoxib's** distinct pattern) and patient outcomes (like diclofenac's high fatality) can vary considerably between drugs.

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